

SR-31747: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

SR-31747 is a potent and selective sigma (σ) receptor ligand with demonstrated immunosuppressive and antiproliferative properties. Its primary mechanism of action involves the inhibition of cholesterol biosynthesis through the blockade of sterol isomerase, an enzyme crucial for cell proliferation. This technical guide provides a comprehensive overview of the chemical structure, a proposed synthesis pathway, and the key biological activities of **SR-31747**. Detailed experimental protocols for relevant assays are also presented to facilitate further research and development.

Chemical Structure and Properties

SR-31747, also known as **SR-31747**A, is chemically identified as (Z)-N-cyclohexyl-N-ethyl-3-(3-chloro-4-cyclohexylphenyl)propen-2-ylamine hydrochloride. Its chemical properties are summarized in the table below.



Property	Value	Source
IUPAC Name	(Z)-N-cyclohexyl-N-ethyl-3-(3- chloro-4- cyclohexylphenyl)propen-2- ylamine hydrochloride	Internal Compilation
Molecular Formula	C23H35Cl2N	[1]
Molecular Weight	396.44 g/mol	[1]
CAS Number	132173-07-0	[1]

Chemical Structure Diagram:

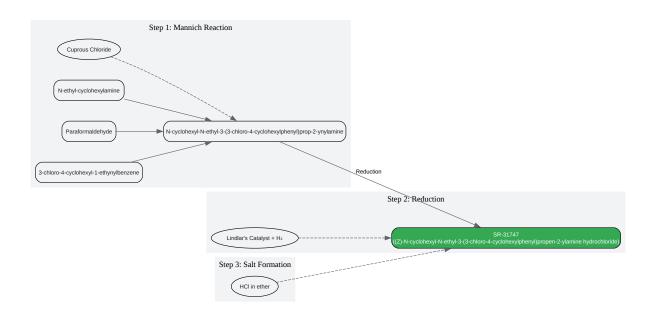
Caption: 2D Chemical Structure of SR-31747.

Proposed Synthesis Pathway

A detailed experimental protocol for the synthesis of **SR-31747** is not readily available in the public domain. However, based on the synthesis of a structurally related compound, N-Cyclohexyl-N-methyl-3-(3-chloro-4-cyclohexylphenyl) prop-2-ynylamine hydrochloride, a plausible synthetic route can be proposed. The key steps would likely involve a Mannich-type reaction followed by reduction of the alkyne to a Z-alkene.

Proposed Synthesis Workflow:





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Caption: Proposed Synthesis Workflow for SR-31747.

Biological Activity and Mechanism of Action

SR-31747 is a ligand for sigma receptors, with binding affinity for both sigma-1 (σ_1) and sigma-2 (σ_2) subtypes.[2][3] Its primary antiproliferative effect, however, is mediated through the



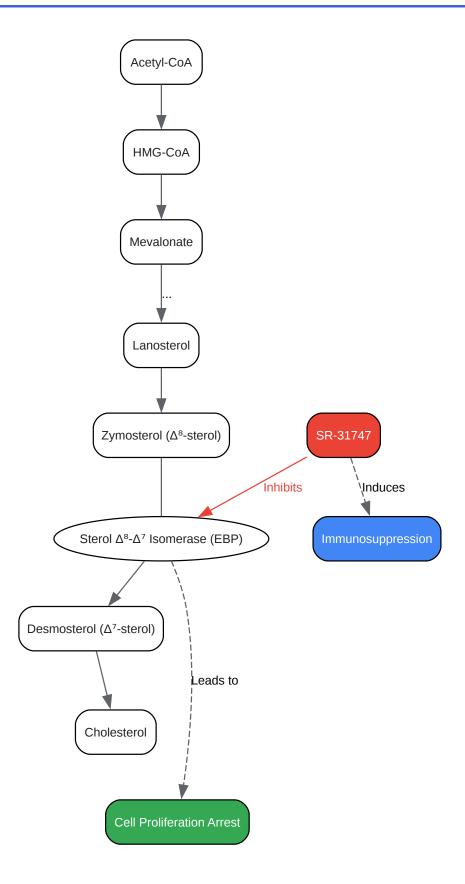
inhibition of the enzyme sterol Δ^8 - Δ^7 isomerase (also known as emopamil-binding protein or EBP), a key enzyme in the cholesterol biosynthesis pathway.[4] This inhibition leads to the accumulation of sterol intermediates and depletion of cholesterol, ultimately arresting cell proliferation.[4]

Quantitative Binding Affinity Data:

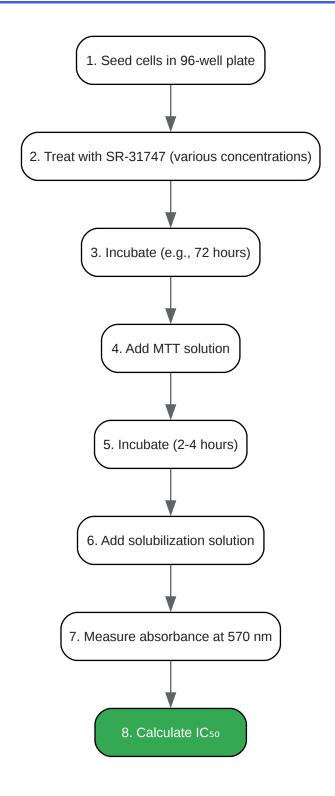
Target	Ligand	Kd (nM)	Source
SR-31747A-binding protein (SR-BP)	SR-31747A	0.15	[5]
SR-31747A-binding protein (SR-BP)	(+)-Pentazocine	7.1	[5]

Signaling Pathway of **SR-31747** Action:









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